

A Comprehensive Technical Guide to Potassium Ethyl Sulfate

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Compound of Interest

Compound Name: *potassium ethyl sulfate*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **potassium ethyl sulfate**, a significant organosulfate compound. It details its chemical and physical properties, synthesis protocols, and relevant biological context. This guide is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Physical Properties

Potassium ethyl sulfate, also known as ethylsulfuric acid potassium salt, is the potassium salt of ethyl hydrogen sulfate. It is classified as an organic metal salt[1].

General Information

Property	Value	Reference(s)
CAS Number	563-17-7	[1][2][3]
Molecular Formula	C ₂ H ₅ KO ₄ S	[2][3]
Molecular Weight	164.22 g/mol	[2][3][4]
IUPAC Name	potassium ethyl sulfate	[2]
Synonyms	Potassium ethyl sulphate, Ethyl potassium sulfate, ETHYLSULFURIC ACID POTASSIUM SALT, Sulfuric acid monoethyl ester potassium salt	[1][2]
Appearance	White solid	[5]

Physicochemical Properties

Quantitative data for properties such as melting point, boiling point, and density for **potassium ethyl sulfate** are not readily available in the cited literature. Values for related compounds like potassium sulfate (Melting Point: 1067 °C, Boiling Point: 1689 °C) are documented but should not be considered representative of **potassium ethyl sulfate** due to significant structural differences[5].

Property	Value	Reference(s)
Solubility	Ethanol (at 20°C): 0.33 g / 100 gPropanol: 0.15 g / 100 gIsopropanol: 0.5 g / 100 gWater: Partly soluble, crystallizes easily from solution.	[6]

Spectroscopic and Analytical Data

Spectroscopic information is crucial for the identification and characterization of **potassium ethyl sulfate**.

Spectroscopic Data Summary

Technique	Solvent/Method	Key Features / Notes	Reference(s)
^1H NMR	D ₂ O	Spectral data is available.	[1]
^{13}C NMR	Deuterium Oxide	Spectral data is available.	[7]
FTIR	Not specified	Infrared spectrum is available.	[2]
Mass Spectrometry (LC-ESI-MS/MS)	Negative Ion Mode	Precursor Ion $[\text{M-H}]^-$: m/z 125 Product Ions: m/z 97 $[\text{HSO}_4]^-$, m/z 80 $[\text{SO}_3]^-$ Data corresponds to the ethyl sulfate anion.	[8]

Experimental Protocols

Synthesis of Potassium Ethyl Sulfate

A common laboratory-scale synthesis involves a two-step process starting from ethanol and sulfuric acid[9].

Methodology:

- **Formation of Ethyl Hydrogen Sulfate:** Slowly add 20 ml of concentrated sulfuric acid to 80 ml of ethyl alcohol with shaking. The reaction is exothermic. Heat the mixture under reflux for 2-3 hours. This produces ethyl hydrogen sulfate alongside unreacted starting materials[9].
- **Neutralization:** Cool the reaction mixture and pour it into 500 ml of cold water with stirring. Neutralize the solution by adding calcium carbonate. This converts residual sulfuric acid to insoluble calcium sulfate and the ethyl hydrogen sulfate to its soluble calcium salt[9].

- Filtration: Gently heat the neutralized mixture and then filter to remove the precipitated calcium sulfate. Wash the precipitate with a small amount of water[9].
- Formation of Potassium Salt: Heat the clear filtrate and add a solution of approximately 50 g of potassium carbonate in small portions until the solution is strongly alkaline. This precipitates calcium as calcium carbonate[10][11].
- Isolation of Crude Product: Remove the precipitated calcium salts by filtration. Evaporate the filtrate to dryness to obtain crude **potassium ethyl sulfate**[9].
- Purification: Purify the crude product by recrystallization from methanol[9].

Conceptual Analytical Protocol: LC-MS/MS Detection

Based on forensic methodologies for detecting ethyl sulfate as a biomarker, a confirmatory analysis can be developed[8].

Methodology:

- Sample Preparation: Prepare a standard solution of **potassium ethyl sulfate** in a suitable solvent (e.g., water or a water/methanol mixture).
- Chromatography: Employ a liquid chromatography (LC) system, likely with a gradient elution, for separation.
- Mass Spectrometry: Utilize a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source operating in negative ion mode.
- Detection: Monitor the transition of the precursor ion of the ethyl sulfate anion (m/z 125) to its characteristic product ions (m/z 97 and m/z 80) for sensitive and specific detection[8].

Biological Context and Safety

Metabolic Formation of Ethyl Sulfate

Potassium ethyl sulfate is not known to be a direct modulator of specific signaling pathways. However, the ethyl sulfate anion is a known minor metabolite of ethanol in humans, making it a valuable biomarker for alcohol consumption[8][12]. Its formation occurs primarily in the liver.

The metabolic process involves the sulfonation of ethanol, catalyzed by sulfotransferase enzymes (SULTs), with SULT1A1 being a key contributor. This process is part of the body's phase II detoxification pathways[12]. The formation of ethyl sulfate can be inhibited by certain dietary polyphenols, such as quercetin and kaempferol, which also undergo sulfonation and can act as competitive inhibitors[12].

Safety and Handling

- General Handling: Handle in a well-ventilated area. Wear suitable protective clothing, gloves, and safety goggles[8].
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place[8].
- Hazards: Not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS)[11].

Visualizations

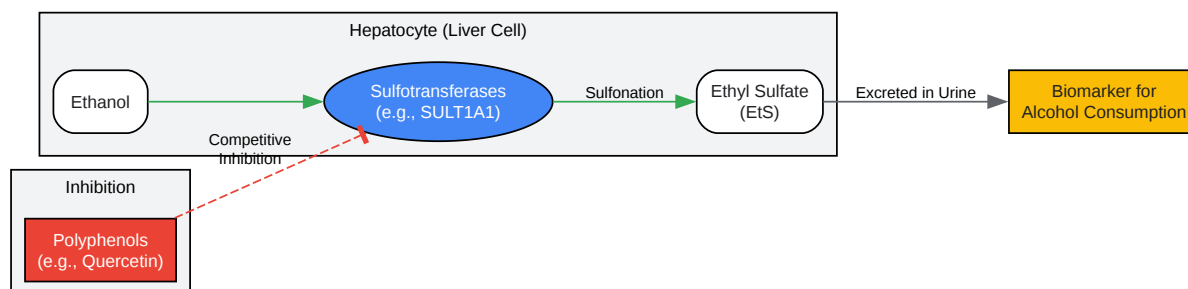
Experimental Workflow: Synthesis of Potassium Ethyl Sulfate



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Caption: Workflow for the laboratory synthesis of **potassium ethyl sulfate**.

Metabolic Pathway: Formation of Ethyl Sulfate from Ethanol



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Caption: Metabolic sulfonation of ethanol to ethyl sulfate.

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